

An In-Depth Technical Guide to 5-Bromo-6-methoxy-8-nitroquinoline

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Compound of Interest

Compound Name: 5-Bromo-6-methoxy-8-nitroquinoline

Cat. No.: B8806123

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CAS Number: 5347-15-9

This technical guide provides a comprehensive overview of **5-Bromo-6-methoxy-8-nitroquinoline**, a substituted quinoline of interest to researchers, scientists, and professionals in the field of drug development. This document collates available chemical data, outlines a synthetic pathway based on existing literature, and discusses the potential biological context of this compound based on related structures.

Chemical and Physical Properties

While extensive experimental data for **5-Bromo-6-methoxy-8-nitroquinoline** is limited in publicly accessible literature, its fundamental properties have been established.

Property	Value	Source
CAS Number	5347-15-9	N/A
Molecular Formula	C ₁₀ H ₇ BrN ₂ O ₃	N/A
Molecular Weight	283.08 g/mol	N/A
Canonical SMILES	<chem>COC1=CC(=C2C(=C1)C=CN=C2--INVALID-LINK--[O-])Br</chem>	N/A
InChI Key	SDMIYMJTQNOZRV-UHFFFAOYSA-N	N/A

Synthesis and Experimental Protocols

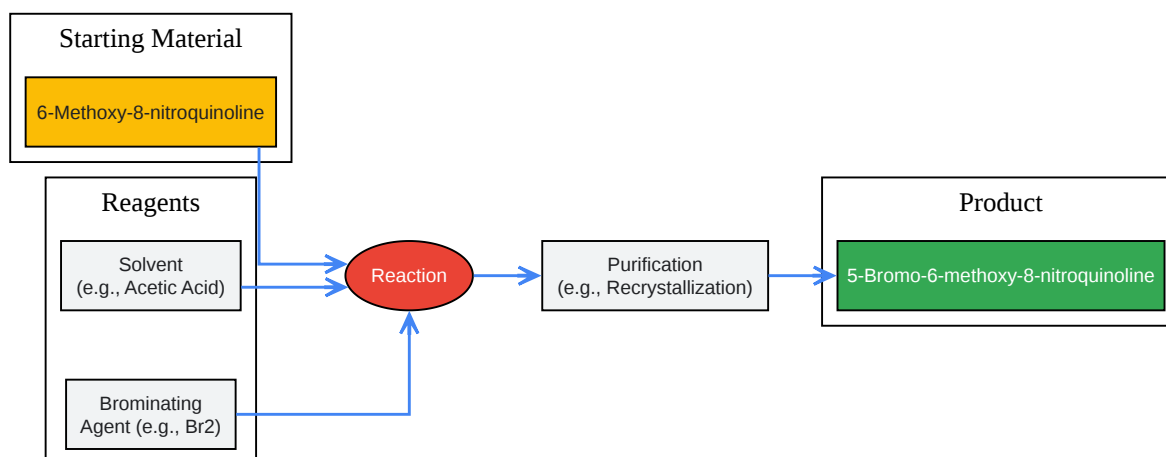
The synthesis of **5-Bromo-6-methoxy-8-nitroquinoline** has been described in the patent literature as a derivative of 6-methoxy-8-nitroquinoline. A key patent indicates that the bromination of 6-methoxy-8-nitroquinoline yields the target compound, citing a detailed procedure in a peer-reviewed journal.[\[1\]](#)

Cited Experimental Protocol:

The specific experimental details for the synthesis of **5-Bromo-6-methoxy-8-nitroquinoline** are reported to be in the Journal of Organic Chemistry, 1958, volume 23, page 1378, by Elderfield, et al.[\[1\]](#) At present, the full text of this article is not readily available in public databases, precluding the inclusion of a detailed, step-by-step experimental protocol in this guide.

General Synthetic Approach (Hypothesized):

Based on the available information, a plausible synthetic route would involve the electrophilic bromination of 6-methoxy-8-nitroquinoline. The reaction would likely proceed as follows:



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Caption: Hypothesized synthetic workflow for **5-Bromo-6-methoxy-8-nitroquinoline**.

Potential Biological Activity and Applications in Drug Development

Direct experimental evidence for the biological activity of **5-Bromo-6-methoxy-8-nitroquinoline** is not currently available in the public domain. However, the activities of structurally related quinoline derivatives can provide valuable insights for future research directions.

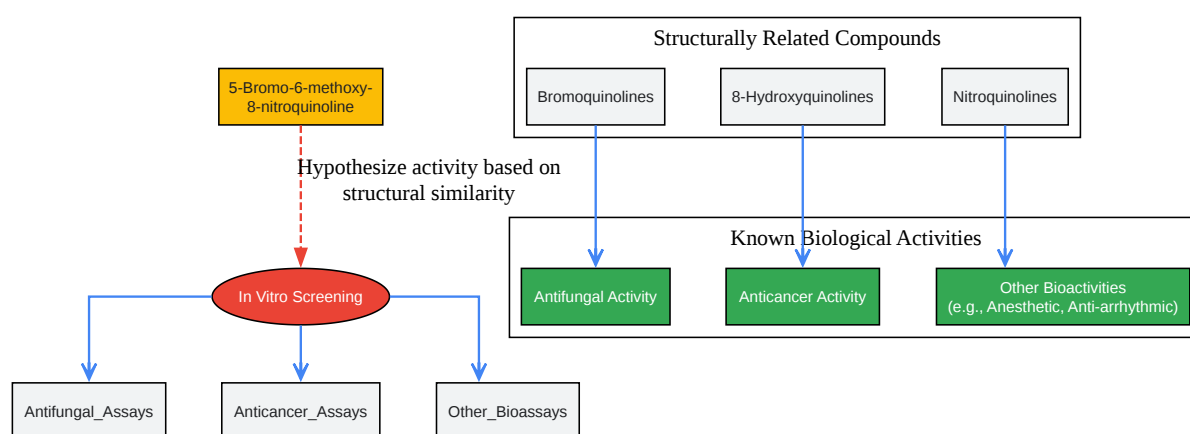
Antifungal and Antimicrobial Potential:

The quinoline scaffold is a well-established pharmacophore in antimicrobial drug discovery. Notably, various bromo-substituted quinolines have demonstrated antifungal properties. This suggests that **5-Bromo-6-methoxy-8-nitroquinoline** could be a candidate for screening in antifungal assays.

Anticancer Potential:

Several 8-hydroxyquinoline derivatives have been investigated for their anticancer properties. While the subject compound possesses a methoxy group at the 8-position instead of a hydroxyl group, the overall electronic and structural similarities may warrant its inclusion in anticancer screening libraries.

Logical Relationship for Investigating Biological Activity:



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Caption: Logical framework for investigating the biological activity of the target compound.

Conclusion and Future Directions

5-Bromo-6-methoxy-8-nitroquinoline is a chemical entity with a defined structure and a plausible synthetic route. However, a significant gap exists in the scientific literature regarding its detailed synthesis, characterization, and biological activity. Future research should prioritize obtaining the detailed experimental protocol from the cited literature to enable its synthesis and subsequent purification. Following this, a comprehensive screening against various biological targets, guided by the known activities of related quinoline compounds, would be a logical next step in elucidating its potential utility in drug discovery and development. The lack of available

data underscores the opportunity for novel research into the properties and applications of this compound.

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References

- 1. Synthesis and biological evaluation of novel 6-nitro-5-substituted aminoquinolines as local anesthetic and anti-arrhythmic agents: molecular modeling study - PubMed [pubmed.ncbi.nlm.nih.gov]
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